

# Essential Safety and Logistics for Handling D-Lysine

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## Compound of Interest

Compound Name: D-Lysine

Cat. No.: B7766468

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For researchers, scientists, and drug development professionals, the safe handling and disposal of laboratory chemicals are paramount to ensuring a secure and efficient work environment. This guide provides essential, immediate safety and logistical information for handling **D-Lysine**, including personal protective equipment (PPE) guidelines, operational procedures, and disposal plans.

## Personal Protective Equipment (PPE)

When handling **D-Lysine**, particularly in its powdered form, adherence to the following PPE guidelines is mandatory to minimize exposure and ensure personal safety.

Protection Type	Required Equipment	Purpose
Eye Protection	Safety glasses with side-shields or tightly fitting safety goggles.[1][2][3][4]	To prevent eye contact with D-Lysine dust.
Skin and Body Protection	- Protective gloves (e.g., Nitrile rubber).[1][2][4] - Long-sleeved laboratory coat.[1][2]	To avoid direct skin contact.
Respiratory Protection	- A NIOSH-approved N95 dust mask is recommended where dusts are generated.[2][3][5] - In general, respiratory protection is not required if there is adequate ventilation. [1][2]	To prevent inhalation of dust particles.

## Physical and Chemical Properties

A summary of key quantitative data for **D-Lysine** is presented below for easy reference.

Property	Value
CAS Number	923-27-3[1]
Molecular Formula	C <sub>6</sub> H <sub>14</sub> N <sub>2</sub> O <sub>2</sub> [1]
Molecular Weight	146.19 g/mol [1]
Appearance	White to off-white powder.[3]
Melting Point	218 °C (decomposes)[1][3]
Solubility	Soluble in water.[3]
Occupational Exposure Limits	No occupational exposure limit values have been established.[1]

# Operational Plan: Step-by-Step Handling Procedures

Follow these procedural steps to ensure the safe handling of **D-Lysine** in a laboratory setting:

## 1. Preparation:

- Ensure the work area is well-ventilated.<sup>[1][2]</sup> Provide appropriate exhaust ventilation at places where dust is formed.<sup>[1][2]</sup>
- Locate the nearest eyewash station and safety shower before beginning work.
- Don all required PPE as outlined in the table above.

## 2. Handling:

- Avoid the formation of dust and aerosols.<sup>[1][2]</sup>
- Minimize all unnecessary personal contact.<sup>[6]</sup>
- Wash hands thoroughly after handling.<sup>[1]</sup>
- Do not eat, drink, or smoke in the handling area.

## 3. Storage:

- Store **D-Lysine** in a tightly closed container.<sup>[1][2]</sup>
- Keep the container in a dry, cool, and well-ventilated place.<sup>[1][2]</sup> The recommended storage temperature is -20°C.<sup>[1]</sup>

## In Case of a Spill:

- For dry spills, avoid breathing in the dust.<sup>[1][2]</sup>
- Sweep up the spilled material and place it into a suitable, labeled container for disposal.<sup>[1][2]</sup>
- Do not let the product enter drains.<sup>[1][2]</sup>

## First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[1][2]
Skin Contact	Wash off with soap and plenty of water.[1][2]
Eye Contact	Flush eyes with water as a precaution.[1][2]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water.[1][2]

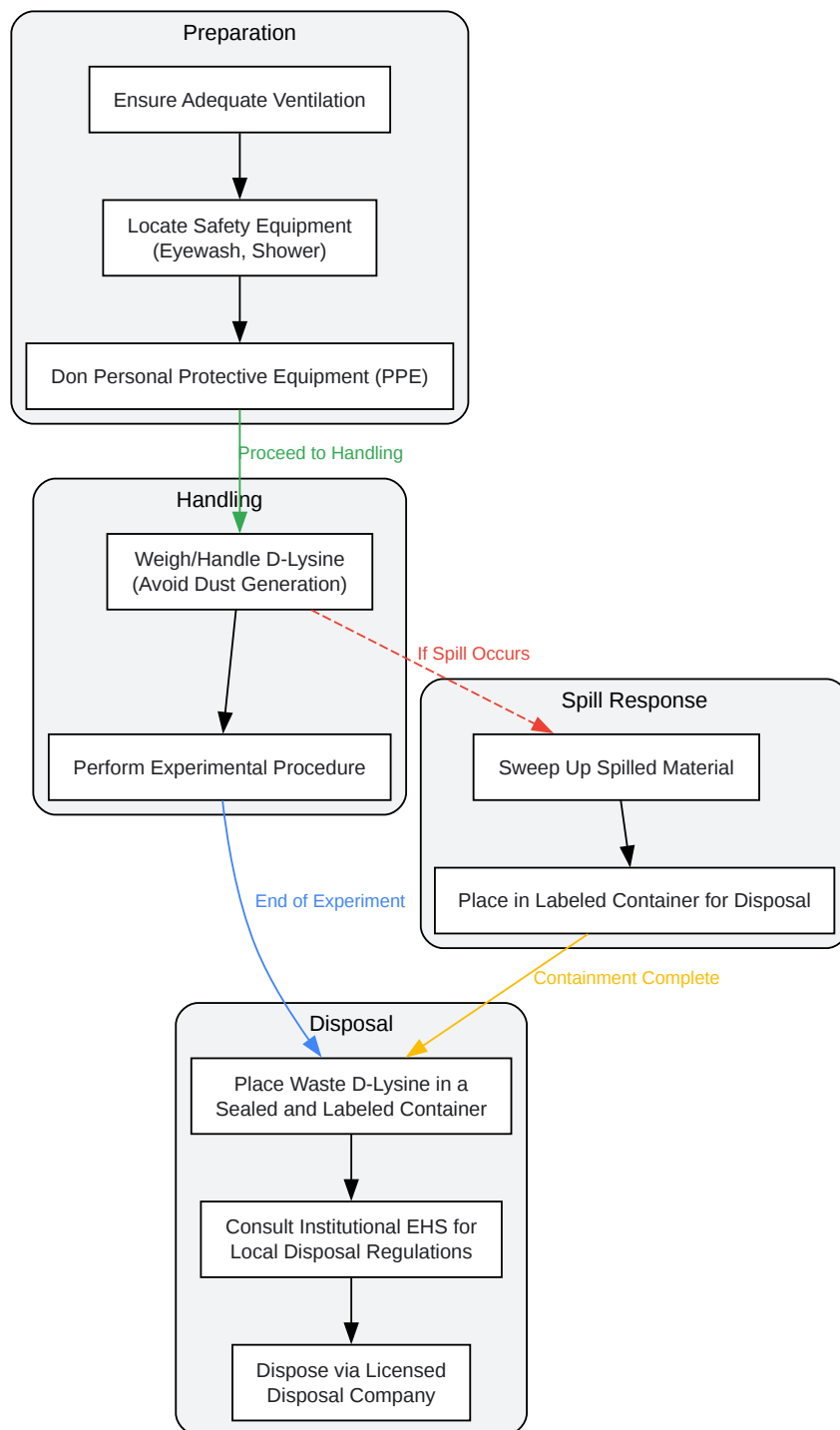
## Disposal Plan

**D-Lysine** is not generally classified as a hazardous substance.[1][2] However, all disposals must be conducted in accordance with local, state, and national regulations.

- Product Disposal: Offer surplus and non-recyclable solutions to a licensed disposal company.[1][2] Dispose of the material as unused product.[1][2]
- Contaminated Packaging: Dispose of as unused product.

## Experimental Workflow: Safe Handling and Disposal of D-Lysine

## Workflow for Safe Handling and Disposal of D-Lysine

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling and disposal of **D-Lysine**.

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